

Stability and storage conditions for 3-Methylcyclohex-2-en-1-ol

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Compound of Interest

Compound Name: 3-Methylcyclohex-2-en-1-ol

Cat. No.: B1293851

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An in-depth analysis of publicly available data on **3-Methylcyclohex-2-en-1-ol** reveals a primary focus on general safety and handling procedures, with a notable absence of comprehensive, quantitative stability studies. The information, primarily sourced from Safety Data Sheets (SDS) and chemical supplier technical data, provides a foundational understanding of the compound's stability and requisite storage conditions. However, for researchers, scientists, and drug development professionals requiring detailed degradation kinetics and specific experimental protocols, the available data is limited.

This technical guide synthesizes the existing knowledge on the stability and storage of **3-Methylcyclohex-2-en-1-ol**, presenting it in a structured format to aid laboratory professionals. It also highlights the current gaps in publicly accessible research, indicating a need for further investigation into the compound's long-term stability under various environmental conditions.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Methylcyclohex-2-en-1-ol** is presented below. These parameters are essential for safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ^[1]
Molecular Weight	112.17 g/mol ^{[2][3]}
Appearance	Liquid
Color	Clear, very slightly yellow to brown ^[4]
Density	0.946 g/mL at 25 °C ^[2]
Boiling Point	56 °C at 1 mmHg ^[2]
Flash Point	72 °C (161.6 °F) - closed cup ^[2]
Refractive Index	n _{20/D} 1.484 ^[2]
Water Solubility	Insoluble ^{[4][5]}

Stability Profile

3-Methylcyclohex-2-en-1-ol is chemically stable under standard ambient conditions, such as room temperature. However, it is a combustible liquid and its vapors have the potential to form explosive mixtures with air.^[6]

Stability Factor	Observation
Thermal Stability	Stable at room temperature.
Air Sensitivity	Vapors may form an explosive mixture with air.
Incompatible Materials	Strong oxidizing agents. ^[6]

Currently, there is no publicly available data on the degradation products of **3-Methylcyclohex-2-en-1-ol** under various stress conditions (e.g., heat, light, humidity, oxidation). The only mentioned degradation products are those resulting from combustion, which include carbon monoxide and carbon dioxide.^[6]

Recommended Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **3-Methylcyclohex-2-en-1-ol** and to ensure laboratory safety. The following table summarizes the recommended conditions.

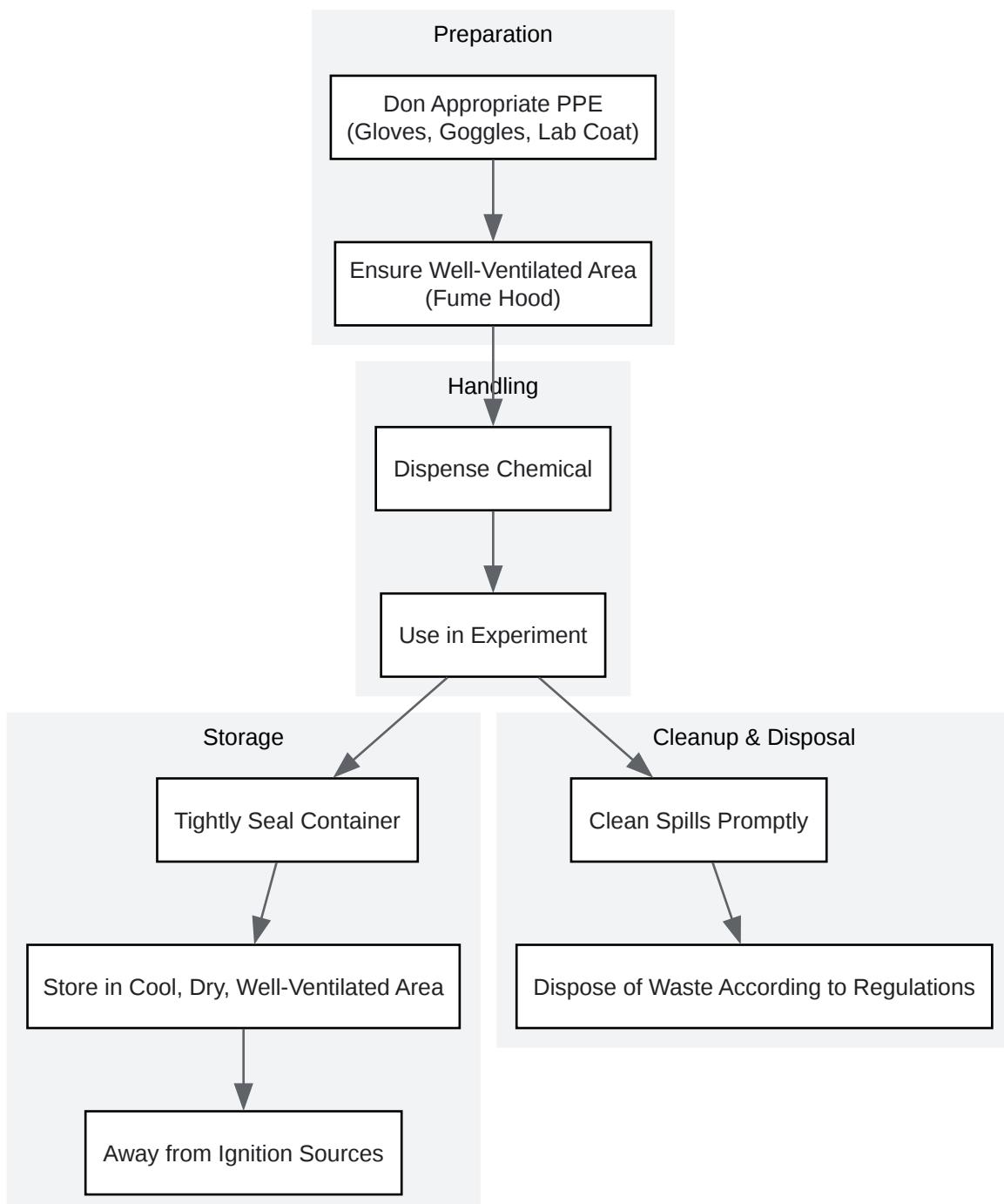
Condition	Recommendation
General Storage	Store in a cool, dry, and well-ventilated area. [7]
Container	Keep container tightly closed. [7]
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. [6]
Atmosphere	For long-term storage, an inert atmosphere is recommended. [4]
Handling	Work in a well-ventilated area or under a fume hood. [7] Take precautionary measures against static discharge. [6]

Experimental Protocols

A detailed search of scientific literature and technical databases did not yield specific experimental protocols for the stability testing of **3-Methylcyclohex-2-en-1-ol**. For researchers needing to perform such studies, it is recommended to adapt general protocols for stability testing of analogous chemical compounds, such as other cyclohexanol derivatives. These protocols would typically involve subjecting the compound to forced degradation under various conditions (e.g., elevated temperature, UV/Vis light exposure, varying pH, and oxidative stress) and analyzing the sample at set time points using a stability-indicating method, such as High-Performance Liquid Chromatography (HPLC).

Workflow for Safe Handling and Storage

The following diagram illustrates a logical workflow for the safe handling and storage of **3-Methylcyclohex-2-en-1-ol** in a laboratory setting.

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Workflow for Safe Handling and Storage

In conclusion, while foundational safety and storage information for **3-Methylcyclohex-2-en-1-ol** is available, there is a clear lack of in-depth, publicly accessible stability studies.

Researchers are advised to handle this compound with care, following the provided guidelines, and to consider performing their own stability assessments for applications sensitive to impurities or degradation products.

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